

# A Technical Guide to the Electronic Configuration of the Tin(IV) Ion ( $\text{Sn}^{4+}$ )

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## Compound of Interest

Compound Name: *Tin(4+)*

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This technical guide provides a comprehensive overview of the electronic configuration of the stannic ion,  $\text{Sn(IV)}$  or  $\text{Sn}^{4+}$ . It details the formation of the ion from its neutral atomic state, presents relevant quantitative data, outlines the experimental methodology for its determination, and provides visual representations of the core concepts.

## Electronic Configuration of the Neutral Tin Atom (Sn)

The tin (Sn) atom has an atomic number of 50, which corresponds to 50 protons in its nucleus and 50 electrons in its neutral state.<sup>[1][2]</sup> The arrangement of these electrons in atomic orbitals determines its chemical properties. The ground state electron configuration of a neutral tin atom is:

- Full Configuration:  $1s^2 2s^2 2p^6 3s^2 3p^6 4s^2 3d^{10} 4p^6 5s^2 4d^{10} 5p^2$ <sup>[2][3][4]</sup>
- Noble Gas Abbreviated Configuration:  $[\text{Kr}] 4d^{10} 5s^2 5p^2$ <sup>[4][5][6]</sup>

The outermost electrons, known as valence electrons, are those in the highest principal energy level ( $n=5$ ). For tin, there are four valence electrons ( $5s^2 5p^2$ ), which are primarily involved in chemical bonding and determine its common oxidation states of +2 and +4.<sup>[4][7]</sup>

## Formation and Electronic Configuration of the Sn<sup>4+</sup> Ion

The Sn<sup>4+</sup> ion is formed when a neutral tin atom loses its four valence electrons.<sup>[5]</sup> The process of electron removal occurs from the outermost orbitals first. Specifically, the two electrons from the 5p orbital are removed, followed by the two electrons from the 5s orbital.<sup>[1][3]</sup>

The resulting electronic configuration for the Sn<sup>4+</sup> ion is:

- Full Configuration: 1s<sup>2</sup> 2s<sup>2</sup> 2p<sup>6</sup> 3s<sup>2</sup> 3p<sup>6</sup> 4s<sup>2</sup> 3d<sup>10</sup> 4p<sup>6</sup> 4d<sup>10</sup><sup>[3]</sup>
- Noble Gas Abbreviated Configuration: [Kr] 4d<sup>10</sup><sup>[5][8]</sup>

This configuration is isoelectronic with cadmium (Cd), meaning it has the same number of electrons and their arrangement. The removal of the outermost shell leaves a stable, filled 4d subshell.

## Quantitative Data for Tin

The formation of the Sn<sup>4+</sup> ion is an energy-intensive process, as reflected by the successive ionization energies. The following table summarizes key quantitative data for the tin atom.

Property	Value	Reference(s)
Atomic Number	50	<sup>[1][2]</sup>
Atomic Mass	118.71 u	<sup>[2]</sup>
First Ionization Energy	708.6 kJ/mol	<sup>[9][10]</sup>
Second Ionization Energy	1411.8 kJ/mol	<sup>[9][10]</sup>
Third Ionization Energy	2943.0 kJ/mol	<sup>[9][10]</sup>
Fourth Ionization Energy	3930.3 kJ/mol	<sup>[10]</sup>
Ionic Radius (Sn <sup>4+</sup> )	0.69 Å	<sup>[7]</sup>

# Experimental Determination of Electronic Configurations

Electronic configurations are not merely theoretical constructs; they can be determined experimentally through various spectroscopic techniques.<sup>[11][12]</sup> These methods probe the energy levels of electrons within an atom.

## Key Experimental Method: X-ray Photoelectron Spectroscopy (XPS)

X-ray Photoelectron Spectroscopy (XPS), also known as Electron Spectroscopy for Chemical Analysis (ESCA), is a powerful surface-sensitive technique used to investigate the electronic states and elemental composition of a material.<sup>[13]</sup> It is a primary method for experimentally verifying electronic configurations.

## Generalized Experimental Protocol for XPS Analysis of Tin

The following protocol describes a general workflow for analyzing a tin-containing sample to determine its chemical state, which is directly related to its electronic configuration.

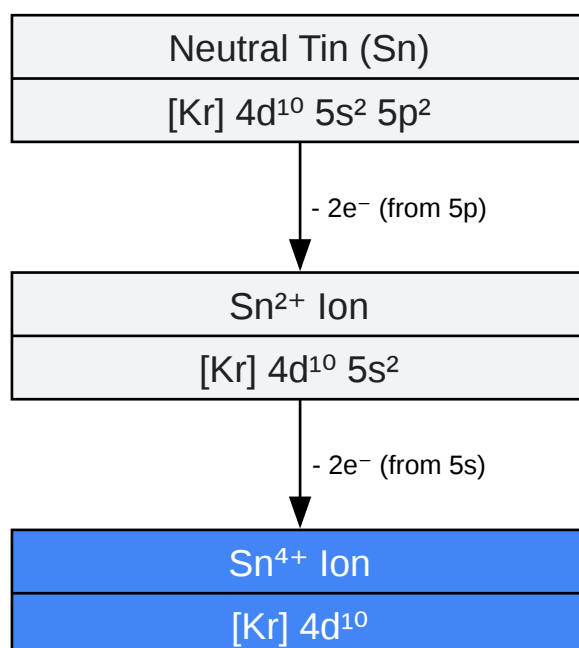
- **Sample Preparation:** A thin film of tin (e.g., ~15 nm) is deposited onto a conductive substrate, such as a silicon wafer, using a method like e-beam evaporation.<sup>[14]</sup> For analysis of tin oxides, the sample can be subsequently oxidized in a controlled oxygen atmosphere.<sup>[14][15]</sup>
- **Introduction into UHV:** The prepared sample is loaded into an ultra-high vacuum (UHV) chamber of the XPS instrument. UHV is critical to prevent contamination of the sample surface and to allow the emitted electrons to travel to the detector without scattering.
- **X-ray Irradiation:** The sample surface is irradiated with a monochromatic beam of X-rays (e.g., Magnesium K $\alpha$  with an energy of 1253.6 eV).<sup>[14][15]</sup>
- **Photoelectric Effect:** The X-ray photons have sufficient energy to eject core-level and valence electrons from the tin atoms on the surface.

- **Electron Energy Analysis:** An electron energy analyzer measures the kinetic energy of these emitted photoelectrons.
- **Binding Energy Calculation:** The binding energy (BE) of the electrons is calculated using the equation:  $BE = h\nu - KE - \Phi$  where  $h\nu$  is the energy of the X-ray photons,  $KE$  is the measured kinetic energy of the electrons, and  $\Phi$  is the work function of the spectrometer.
- **Spectral Analysis:** The resulting XPS spectrum is a plot of the number of detected electrons versus their binding energy. Each peak in the spectrum corresponds to a specific electronic orbital (e.g., Sn 3d, Sn 4d). The precise binding energy is characteristic of the element and its oxidation state. For instance, the Sn 3d<sub>5/2</sub> binding energy for metallic tin is approximately 484.9 eV, while for tin oxide (SnO<sub>2</sub>), it shifts to around 486.8 eV.[16] Analysis of these chemical shifts allows for the determination of the oxidation state (e.g., Sn(0), Sn(II), or Sn(IV)) and, by extension, confirmation of the electronic configuration.

## Visualizations

### Logical Diagram: Ionization of Tin (Sn) to Sn<sup>4+</sup>

The following diagram illustrates the stepwise removal of valence electrons from a neutral tin atom to form the Sn<sup>4+</sup> ion.

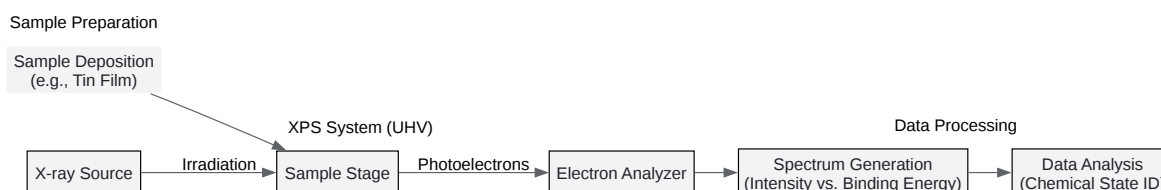


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Caption: Formation of the  $\text{Sn}^{4+}$  ion from a neutral Sn atom.

## Experimental Workflow: XPS Analysis

This diagram outlines the key stages of an X-ray Photoelectron Spectroscopy experiment.



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Caption: A simplified workflow for XPS analysis.

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## References

- 1. youtube.com [youtube.com]
- 2. periodictableguide.com [periodictableguide.com]
- 3. brainly.com [brainly.com]
- 4. Electron configuration for Tin (element 50). Orbital diagram [your-online.ru]
- 5. brainly.com [brainly.com]
- 6. WebElements Periodic Table » Tin » properties of free atoms [webelements.com]

- 7. Periodic Table of Elements: Tin - Sn (EnvironmentalChemistry.com) [environmentalchemistry.com]
- 8. quora.com [quora.com]
- 9. Tin - Wikipedia [en.wikipedia.org]
- 10. Molar ionization energies of the elements - Wikipedia [en.wikipedia.org]
- 11. quantum mechanics - Experimental electron configurations of copper and chromium and Aufbau principle - Physics Stack Exchange [physics.stackexchange.com]
- 12. Electron configuration - Wikipedia [en.wikipedia.org]
- 13. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 14. pubs.aip.org [pubs.aip.org]
- 15. researchgate.net [researchgate.net]
- 16. X-ray Photoelectron Spectroscopy (XPS) Reference Pages: Tin [xpsfitting.com]
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